

Essential Guide to the Safe Disposal of CP-690550A (Tofacitinib)

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Compound of Interest

Compound Name: CP-690550A

Cat. No.: B606784

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical compounds are paramount to ensuring a safe work environment and regulatory compliance. This guide provides detailed procedural information for the safe disposal of **CP-690550A**, commercially known as Tofacitinib, a Janus kinase (JAK) inhibitor.

Physicochemical and Hazard Profile

A clear understanding of the compound's properties is the first step in safe handling. Below is a summary of key data for Tofacitinib Citrate.

Property	Value
Synonyms	Tofacitinib Citrate, CP-690,550-10, (3R,4R)-4-methyl-3-(methyl-7H-pyrrolo[2,3-d]pyrimidin-4-ylamino)-β-oxo-1-piperidinepropanenitrile, 2-hydroxy-1,2,3-propanetricarboxylate[1]
CAS Number	540737-29-9[1]
Molecular Formula	C ₁₆ H ₂₀ N ₆ O · C ₆ H ₈ O ₇ [2]
Molecular Weight	504.5 g/mol
Appearance	Solid[2]
Hazard Statements	Harmful if swallowed.[1] May damage fertility or the unborn child.[1]
Precautionary Statements	Obtain special instructions before use.[1] Do not handle until all safety precautions have been read and understood.[1] Wear protective gloves/protective clothing/eye protection/face protection.[1] Do not eat, drink or smoke when using this product.[1] If swallowed: Call a poison center/doctor if you feel unwell.[1]

Disposal Procedures

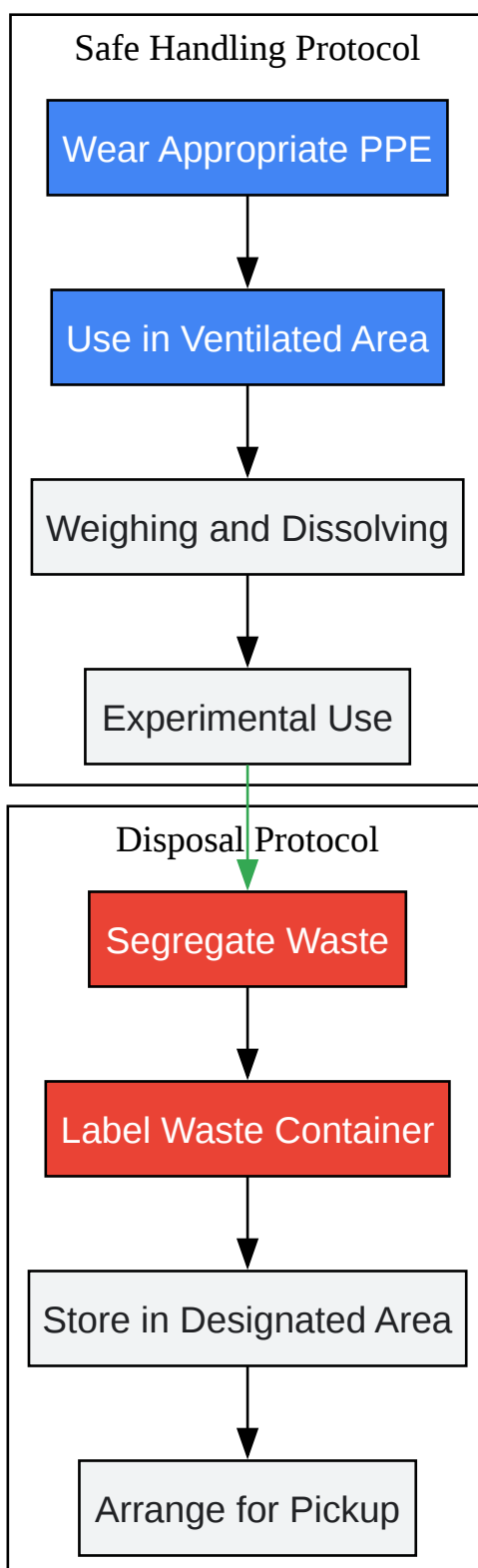
Proper disposal of **CP-690550A** is critical to prevent environmental contamination and ensure personnel safety. The following step-by-step procedures should be followed:

- Waste Identification and Segregation:
 - Unused or surplus **CP-690550A** should be treated as chemical waste.
 - Contaminated materials, such as personal protective equipment (PPE), labware (e.g., vials, pipette tips), and cleaning materials, must also be disposed of as hazardous waste.
- Containerization:

- Place all waste materials in a designated, well-labeled, and sealed container suitable for hazardous chemical waste.[3]
- Ensure the container is compatible with the chemical and will not leak.
- Licensed Disposal Service:
 - Engage a licensed and qualified hazardous waste disposal company for the final disposal of **CP-690550A** waste.[2]
 - Provide the disposal company with a complete list of the waste contents.
- Regulatory Compliance:
 - All disposal activities must be conducted in strict accordance with local, state, and federal environmental regulations.[2][4]

Experimental Workflow for Safe Handling and Disposal

To ensure safety during the entire lifecycle of **CP-690550A** in the laboratory, from handling to disposal, the following experimental workflow is recommended.

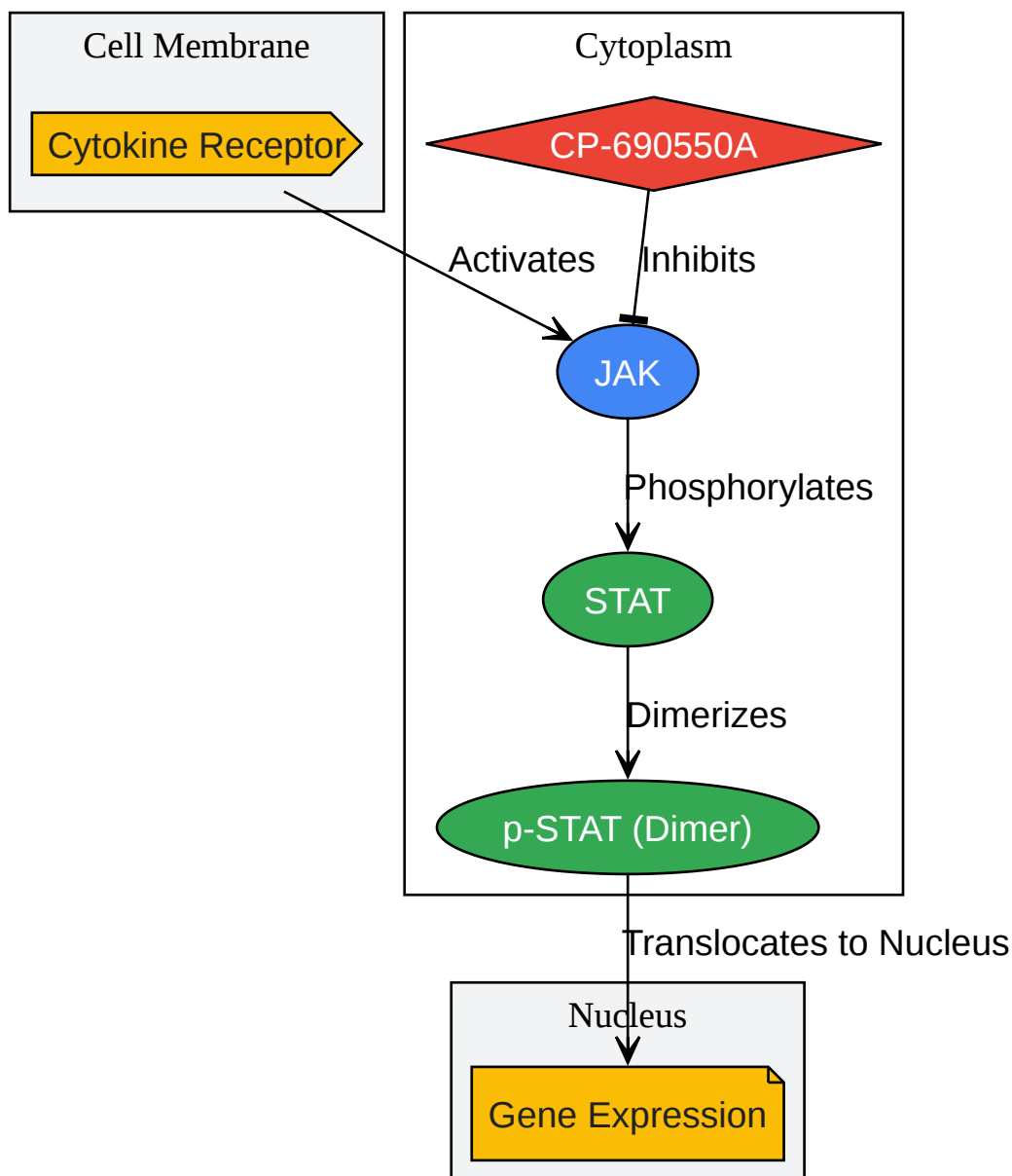


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*Safe Handling and Disposal Workflow for **CP-690550A**.*

Mechanism of Action: JAK-STAT Signaling Pathway

CP-690550A functions by inhibiting Janus kinases (JAKs), which are critical components of the JAK-STAT signaling pathway. This pathway is essential for cytokine signaling that regulates immune cell function. Understanding this mechanism is crucial for researchers working with this compound.



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Phone: (601) 213-4426

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